

Application Notes and Protocols for Preparing GNF351 Stock Solution with DMSO

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Compound of Interest

Compound Name: GNF351

Cat. No.: B607703

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Introduction

GNF351 is a potent and selective antagonist of the Aryl Hydrocarbon Receptor (AHR), a ligand-activated transcription factor involved in regulating responses to environmental toxins, immune function, and cell differentiation.[1][2][3] As a "pure" antagonist, **GNF351** effectively blocks both dioxin response element (DRE)-dependent and -independent AHR activities without exhibiting partial agonist effects, making it a valuable tool for studying AHR signaling pathways.[4][5] Proper preparation of a **GNF351** stock solution is a critical first step for ensuring accurate and reproducible experimental results in cell-based assays and in vivo studies. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **GNF351** stock solutions due to its high solubilizing capacity for this compound.[1][6][7]

This document provides a detailed protocol for the preparation, handling, and storage of **GNF351** stock solutions in DMSO.

Data Presentation

Chemical and Physical Properties of GNF351

Property	Value	Reference
Synonyms	AhR Antagonist III, GNF-351	[6][8]
CAS Number	1227634-69-6	[1][8]
Molecular Formula	C ₂₄ H ₂₅ N ₇	[1][3]
Molecular Weight	411.50 g/mol	[1][6]
Appearance	Solid, off-white powder	[6][9]
Purity	≥98% (HPLC)	[6][7]

Solubility of GNF351

Solvent	Maximum Solubility	Molar Concentration (at Max Solubility)	Notes	Reference
DMSO	30 - 124 mg/mL	72.9 - 301.34 mM	Use of fresh, anhydrous DMSO is recommended as absorbed moisture can reduce solubility. Sonication or gentle warming may aid dissolution.	[1][3][6]
Water	Insoluble	N/A	[1]	
Ethanol	Insoluble	N/A	[1]	

Recommended Storage Conditions for GNF351

| Form | Storage Temperature | Duration | Notes | Reference | | --- | --- | --- | --- | | Solid Powder | -20°C | 3 years | | [1][3] | | DMSO Stock Solution | -20°C | 1 month to 3 months | Aliquot to avoid

repeated freeze-thaw cycles. [\[1\]\[10\]](#) | DMSO Stock Solution | -80°C | 1 year | Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles. [\[1\]\[3\]](#) |

Experimental Protocols

Materials and Equipment

- **GNF351** solid powder
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO, ≥99.9% purity)[\[11\]](#)
- Calibrated analytical balance (readable to at least 0.1 mg)
- Calibrated micropipettes and sterile, nuclease-free pipette tips
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 2.0 mL)
- Vortex mixer
- Sonicator (optional, water bath or probe)
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves[\[12\]](#)

Safety Precautions

- Work in a well-ventilated area, preferably a chemical fume hood.[\[12\]](#)
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[\[12\]](#)
- DMSO is a powerful solvent that can readily penetrate the skin and may carry dissolved substances with it. Avoid direct contact with skin and eyes.[\[12\]\[13\]](#) In case of contact, wash the affected area thoroughly with water for at least 15 minutes.[\[12\]](#)
- Consult the Material Safety Data Sheet (MSDS) for **GNF351** and DMSO before handling.[\[9\]](#)

Protocol for Preparing a 10 mM GNF351 Stock Solution in DMSO

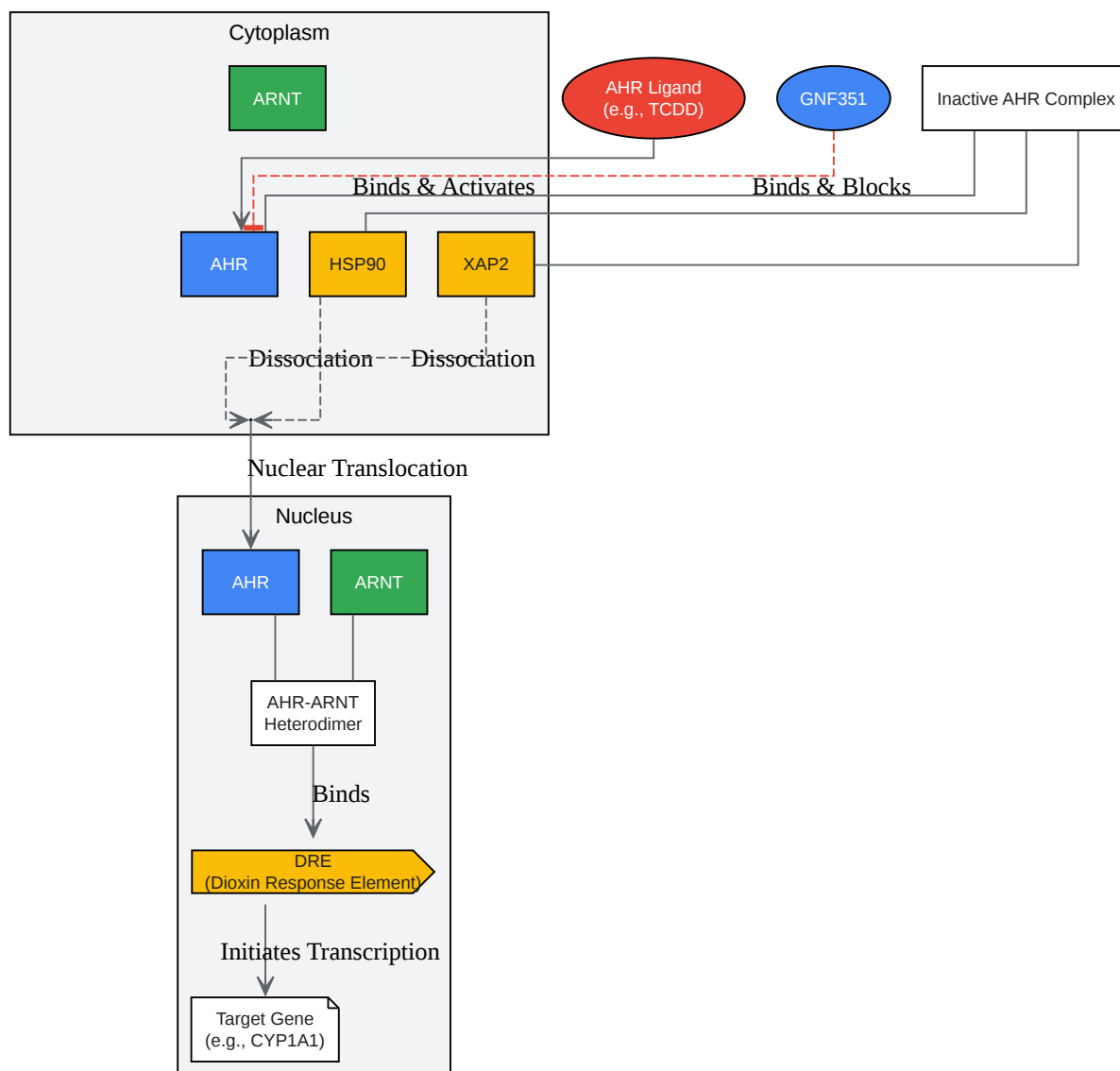
This protocol describes the preparation of 1 mL of a 10 mM **GNF351** stock solution. Adjust volumes as needed for different concentrations or final volumes.

- Calculate the required mass of **GNF351**:
 - Molecular Weight (MW) of **GNF351** = 411.50 g/mol
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 411.50 \text{ g/mol} = 0.004115 \text{ g}$
 - $\text{Mass (mg)} = 4.115 \text{ mg}$
- Weighing **GNF351**:
 - Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance.
 - Carefully weigh out approximately 4.12 mg of **GNF351** powder and record the exact weight.
- Dissolving **GNF351** in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **GNF351**. For an exact 10 mM solution, calculate the volume based on the actual mass weighed.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 411.50 \text{ (mg/mmol)}] / 10 \text{ (mmol/L)}$
 - Example: If you weighed 4.20 mg of **GNF351**, the volume of DMSO to add would be:
 $(4.20 / 411.50) / 10 = 0.00102 \text{ L} = 1.02 \text{ mL}$.
 - Close the tube tightly.
- Ensuring Complete Dissolution:
 - Vortex the solution for 30-60 seconds.[\[11\]](#)

- Visually inspect the solution to ensure all solid has dissolved.
- If the compound does not fully dissolve, sonication can be used to aid dissolution.^{[2][3]} Gentle warming (e.g., to 37°C) may also be applied if the compound is not temperature-sensitive.^[11]
- Storage and Handling:
 - To avoid repeated freeze-thaw cycles, which can lead to compound degradation and moisture absorption, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.^{[1][11]}
 - Store the aliquots at -20°C for short- to medium-term storage or at -80°C for long-term storage, protected from light.^{[1][3][11]}
 - When ready to use, thaw an aliquot at room temperature and vortex briefly before further dilution into aqueous media for your experiments. Note that small amounts of residual DMSO (e.g., 0.1%) are generally well-tolerated in most biological assays, but a solvent control should always be included.^[10]

Mandatory Visualization

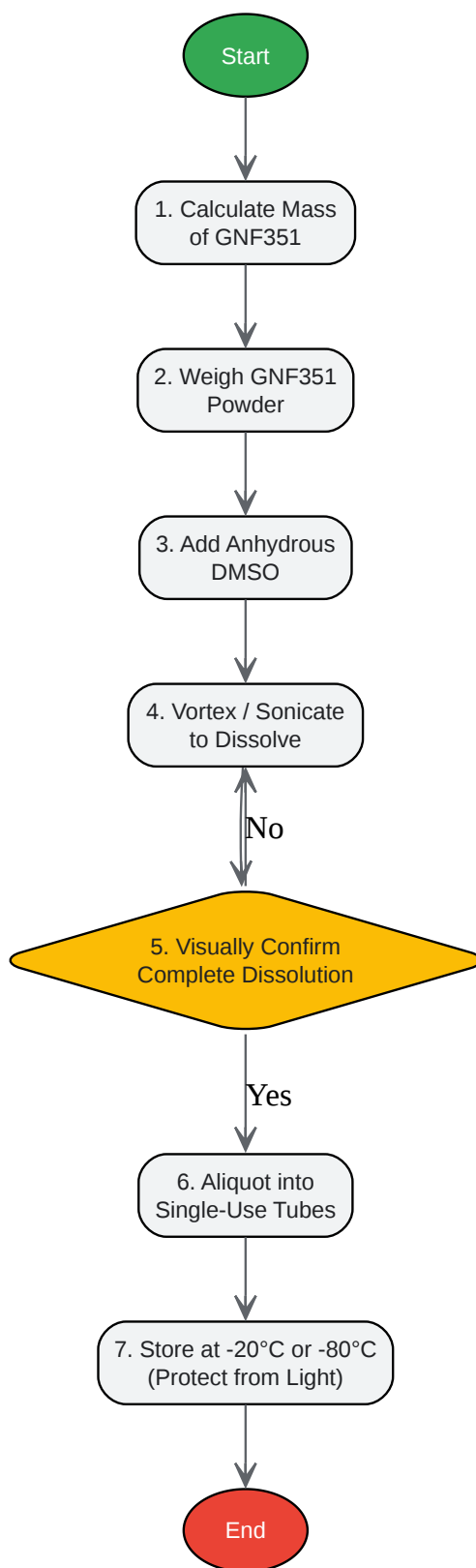
GNF351 Mechanism of Action: AHR Signaling Pathway Antagonism



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Caption: **GNF351** competitively blocks ligand binding to the AHR, preventing its activation and nuclear translocation.

Experimental Workflow for **GNF351** Stock Solution Preparation



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Caption: A stepwise workflow for the accurate preparation of **GNF351** stock solutions in DMSO.

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References

- [1. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [2. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [3. GNF351 | Aryl Hydrocarbon Receptor | TargetMol](#) [targetmol.com]
- [4. Identification of a High-Affinity Ligand That Exhibits Complete Aryl Hydrocarbon Receptor Antagonism - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [5. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [6. GNF351 ≥98% \(HPLC\), solid, AhR antagonist, Calbiochem® | Sigma-Aldrich](#) [sigmaaldrich.com]
- [7. merckmillipore.com](https://www.merckmillipore.com) [merckmillipore.com]
- [8. GNF351 ≥98% \(HPLC\), solid, AhR antagonist, Calbiochem® | Sigma-Aldrich](#) [sigmaaldrich.com]
- [9. apexbt.com](https://www.apexbt.com) [apexbt.com]
- [10. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [11. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [12. depts.washington.edu](https://depts.washington.edu) [depts.washington.edu]
- [13. quora.com](https://www.quora.com) [quora.com]
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